

An In-depth Technical Guide to Acanthoside B: Biological Activities and Therapeutic Potential

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Compound of Interest

Compound Name: Acanthoside B

Cat. No.: B15593768

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Introduction

Acanthoside B, a lignan glycoside, has emerged as a compound of significant interest in the field of pharmacology and drug discovery.^{[1][2]} Extracted from various plant sources, it has demonstrated a wide spectrum of biological activities, positioning it as a promising candidate for the development of novel therapeutics. This technical guide provides a comprehensive overview of the chemical properties, biological activities, and underlying molecular mechanisms of **Acanthoside B**, with a focus on quantitative data and detailed experimental methodologies.

Chemical Properties and Synonyms

- Molecular Formula: $C_{28}H_{36}O_{13}$ ^[1]
- Molecular Weight: 580.6 g/mol ^[1]
- IUPAC Name: (2S,3R,4S,5S,6R)-2-[4-[(3R,3aS,6R,6aS)-3-(4-hydroxy-3,5-dimethoxyphenyl)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]furan-6-yl]-2,6-dimethoxyphenoxy]-6-(hydroxymethyl)oxane-3,4,5-triol^[1]

- Synonyms: (+)-Syringaresinol O- β -D-glucopyranoside, Syringaresinol 4-O-glucoside, Episyringaresinol 4'-O-beta-D-glucopyranoside, (-)-Syringaresinol-4-O-beta-D-glucopyranoside[1][2]
- CAS Number: 7374-79-0[1]

Biological Activities of Acanthoside B

Acanthoside B exhibits a range of pharmacological effects, including neuroprotective, anti-inflammatory, antioxidant, anti-cancer, and anti-diabetic activities. The following sections delve into the specifics of each of these activities, presenting available quantitative data and the experimental context in which they were observed.

Neuroprotective Activity

Acanthoside B has shown significant potential in mitigating neuronal damage and cognitive impairment. In vivo studies have demonstrated its efficacy in a scopolamine-induced amnesic mouse model.

Quantitative Data: Neuroprotective Effects

Parameter	Model System	Treatment	Dosage	Observed Effect	Reference
Behavioral/Cognitive Impairment	Scopolamine-induced amnesic mice	Oral administration of Acanthoside B	10-20 mg/kg	Dose-dependent repression of behavioral and cognitive impairment	

Experimental Protocol: Scopolamine-Induced Amnesic Mouse Model

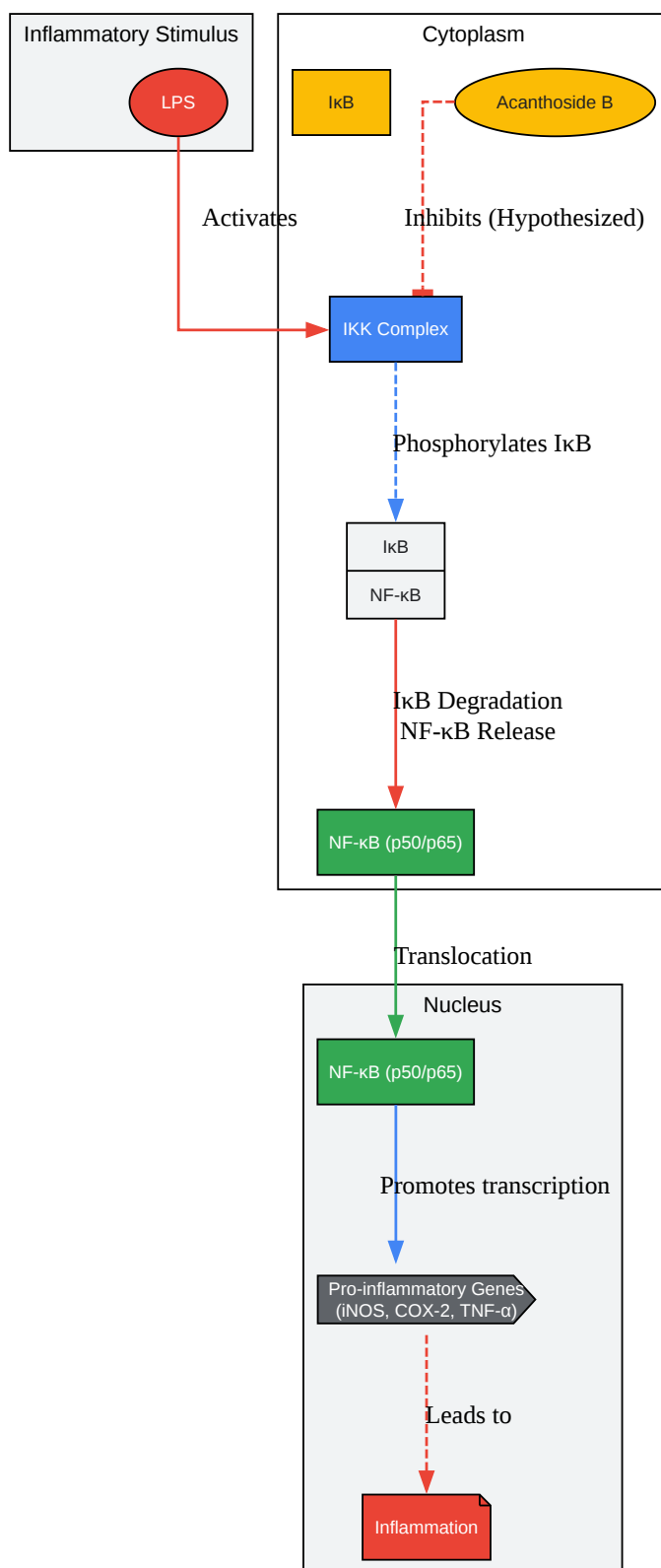
- Animal Model: Male C57BL/6 mice are commonly used.
- Drug Administration: The test compound, **Acanthoside B**, or a vehicle is administered orally (p.o.) or intraperitoneally (i.p.) for a specified period (e.g., 7-14 days).

- **Amnesia Induction:** Scopolamine (typically 1 mg/kg, i.p.) is administered 30-60 minutes after the final dose of the test compound to induce amnesia.
- **Behavioral Testing:** A battery of behavioral tests is conducted 30-60 minutes after scopolamine injection to assess cognitive function. These may include:
 - **Y-maze test:** To evaluate spatial working memory.
 - **Passive avoidance test:** To assess long-term memory.
 - **Morris water maze:** To evaluate spatial learning and memory.
- **Biochemical Analysis:** After behavioral testing, brain tissues (hippocampus and cortex) are collected for biochemical and molecular analysis, including measurement of acetylcholinesterase (AChE) activity, antioxidant enzyme levels (SOD, CAT, GPx), and protein expression analysis (e.g., Western blot for TrkB, p-CREB, BDNF).

Signaling Pathway: TrkB/CREB/BDNF Pathway

Acanthoside B exerts its neuroprotective effects, at least in part, by activating the Tropomyosin receptor kinase B (TrkB)/cAMP response element-binding protein (CREB)/Brain-Derived Neurotrophic Factor (BDNF) signaling pathway. This pathway is crucial for neuronal survival, synaptic plasticity, and cognitive function.





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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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